

Essential Safety and Logistical Information for Handling 4-Bromo-o-xylene

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Compound of Interest

Compound Name: 4-Bromo-o-xylene

Cat. No.: B1216868

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **4-Bromo-o-xylene**, fostering a secure and productive research environment.

Chemical Safety and Properties

4-Bromo-o-xylene (CAS No. 583-71-1) is a colorless to pale yellow liquid.^[1] While comprehensive toxicological properties have not been fully investigated, it is known to be a combustible liquid and vapor that may cause irritation to the eyes, skin, respiratory system, and digestive tract.^[1] It is harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects.^[2]

Quantitative Data

For quick reference, the following table summarizes key quantitative data for **4-Bromo-o-xylene**.

Property	Value	Source
Molecular Formula	C ₈ H ₉ Br	[1][3][4]
Molecular Weight	185.06 g/mol	[3]
Boiling Point	214 - 216 °C (417.2 - 420.8 °F)	[5]
Flash Point	80 °C (176 °F)	[5]
Density	1.37 g/cm ³	[5]
Vapor Pressure	Not available	[6]
Occupational Exposure Limits (PEL, TLV)	Not established for 4-Bromo-o-xylene. For xylenes (isomers), OSHA PEL and ACGIH TLV is 100 ppm (TWA).[7][8] It is prudent to handle 4-Bromo-o-xylene with at least the same level of caution.	

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory for handling **4-Bromo-o-xylene** to minimize exposure.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles and face shield	Goggles should provide a complete seal around the eyes. A face shield must be worn over goggles, especially when there is a risk of splashing. This complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [5]
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended for handling halogenated aromatic hydrocarbons. [9] [10] Always inspect gloves for any signs of degradation or perforation before use and change them immediately if contaminated.
Body	Chemical-resistant laboratory coat	A fully buttoned, long-sleeved lab coat made of a material appropriate for handling corrosive and toxic substances is required.
Respiratory	NIOSH-approved respirator	Use a respirator if ventilation is inadequate or when handling large quantities. Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. [1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following systematic workflow is crucial for minimizing exposure and preventing contamination. All handling of **4-Bromo-o-xylene** should occur in a designated area, preferably within a certified chemical fume hood.

Experimental Protocol: General Weighing and Solution Preparation

- **Preparation:** Before handling the compound, ensure you are in a well-ventilated area, such as a chemical fume hood. Don all required personal protective equipment as detailed in the PPE table.
- **Weighing:** Use a clean, dedicated spatula and weigh boat. Handle the liquid carefully to minimize the risk of splashes or aerosol generation.
- **Solution Preparation:** If preparing a solution, slowly add the **4-Bromo-o-xylene** to the solvent to prevent splashing.
- **Storage:** Keep containers of **4-Bromo-o-xylene** tightly closed when not in use and store in a cool, dry, well-ventilated area away from heat, sparks, and flame.^{[1][6]}
- **Decontamination:** After handling, decontaminate all surfaces that may have come into contact with the compound using an appropriate solvent.
- **Hygiene:** Wash hands thoroughly with soap and water after removing gloves.

Emergency and Disposal Plans

Spill Response

In the event of a spill, a quick and informed response is critical.

- **Evacuate:** Immediately evacuate the affected area and alert nearby personnel.
- **Ventilate:** Ensure the area is well-ventilated to disperse vapors.

- Contain: For small spills, absorb the material with an inert absorbent such as vermiculite, sand, or earth.^[1]
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material and place it into a sealed, properly labeled container for hazardous waste.
- Decontaminate: Clean the spill area with a suitable solvent and then wash with soap and water.
- Large Spills: For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.

Waste Disposal

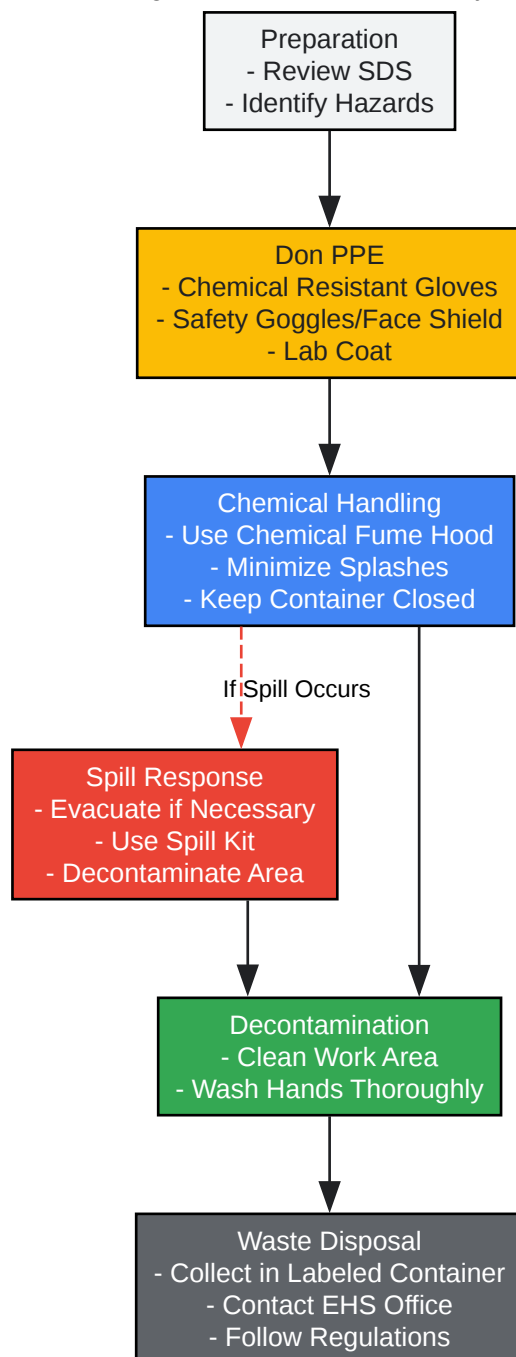
All waste containing **4-Bromo-o-xylene** must be treated as hazardous waste.

- Liquid Waste: Collect all liquid waste containing **4-Bromo-o-xylene** in a sealed, clearly labeled container designated for halogenated organic waste.
- Solid Waste: Contaminated solid waste, such as absorbent materials, gloves, and weigh boats, should be placed in a sealed, labeled container for hazardous solid waste.
- Disposal: Dispose of all waste through your institution's EHS office, following all local, state, and federal regulations.^{[2][5]}

Workflow and Safety Relationships

The following diagram illustrates the logical workflow for safely handling **4-Bromo-o-xylene**, from preparation to disposal, emphasizing the critical safety checkpoints.

Safe Handling Workflow for 4-Bromo-o-xylene



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Caption: Logical workflow for the safe handling of **4-Bromo-o-xylene**.

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